

Solubility and Stability of 4-Methylnicotinamide: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylnicotinamide

Cat. No.: B043242

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **4-Methylnicotinamide**, a key derivative of nicotinamide. Given the limited availability of direct experimental data in publicly accessible literature, this guide synthesizes available physicochemical information, data from closely related analogs, and established methodologies to provide a robust framework for researchers. Detailed experimental protocols are provided to enable the determination of precise solubility and stability profiles.

Physicochemical Properties

Understanding the fundamental physicochemical properties of **4-Methylnicotinamide** is the first step in predicting its behavior in various solvent systems and under different environmental conditions.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O	[1][2][3][4]
Molecular Weight	136.15 g/mol	[1][2][3][4]
Melting Point	102-105°C	[1]
Calculated logP	1.37310	[1]
Physical Appearance	Solid	[5]

Note: The logP value, a measure of lipophilicity, suggests that **4-Methylnicotinamide** is likely to have moderate solubility in both aqueous and organic solvents.

Solubility Profile

Direct quantitative solubility data for **4-Methylnicotinamide** in a range of solvents is not readily available in the literature. However, qualitative information and data from structurally similar compounds can provide valuable insights. For instance, the closely related isomer, N-Methylnicotinamide, is reported to be soluble in Dimethyl Sulfoxide (DMSO) at a concentration of 27 mg/mL.[3] A deuterated version, N-Methylnicotinamide-d4, is also highly soluble in DMSO, at 250 mg/mL.[6] Generally, pyridine carboxamide derivatives tend to be soluble in organic solvents, while their solubility in water can be more limited.[7]

To obtain precise quantitative data, standardized experimental protocols are necessary.

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.

Objective: To determine the saturation concentration of **4-Methylnicotinamide** in various solvents at a controlled temperature.

Materials:

- **4-Methylnicotinamide** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetonitrile, DMSO, phosphate buffered saline pH 7.4)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Analytical balance

- Volumetric flasks and pipettes
- HPLC-UV or UV-Vis spectrophotometer

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **4-Methylnicotinamide** to a series of vials, each containing a known volume of a different solvent. The excess solid should be clearly visible.
- **Equilibration:** Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C). Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the experimental temperature to let the excess solid settle. Centrifuge the vials to further separate the undissolved solid from the supernatant.
- **Sample Analysis:** Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **4-Methylnicotinamide** in the diluted samples using a validated HPLC-UV or UV-Vis spectrophotometric method.
- **Calculation:** Calculate the original concentration of the saturated solution, which represents the solubility of **4-Methylnicotinamide** in that solvent at the specified temperature.

Stability Profile

The stability of **4-Methylnicotinamide** is a critical parameter, particularly for its handling, storage, and formulation. While specific degradation kinetics for **4-Methylnicotinamide** are not published, studies on related nicotinamide compounds indicate potential degradation pathways, primarily hydrolysis of the amide group, especially under neutral to alkaline pH conditions. Computational tools like Zeneth can be employed to predict potential degradation pathways based on the molecule's structure.^{[8][9][10][11]}

Experimental Protocol: Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products and understanding the intrinsic stability of a molecule under various stress conditions.

Objective: To investigate the degradation of **4-Methylnicotinamide** under acidic, basic, oxidative, thermal, and photolytic stress.

Materials:

- **4-Methylnicotinamide** solution of known concentration
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Temperature-controlled oven
- Photostability chamber
- Validated stability-indicating HPLC method

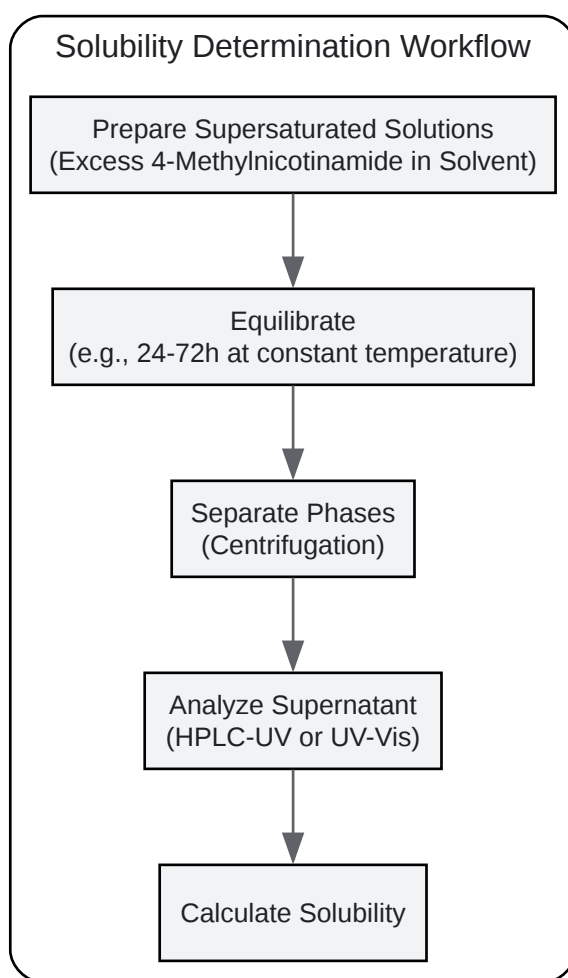
Procedure:

- Acid Hydrolysis: Treat a solution of **4-Methylnicotinamide** with a solution of HCl (e.g., 0.1 M) and heat at an elevated temperature (e.g., 60°C) for a specified time.
- Base Hydrolysis: Treat a solution of **4-Methylnicotinamide** with a solution of NaOH (e.g., 0.1 M) at room temperature or a slightly elevated temperature.
- Oxidative Degradation: Treat a solution of **4-Methylnicotinamide** with a solution of H₂O₂ (e.g., 3%) at room temperature.
- Thermal Degradation: Expose a solid sample and a solution of **4-Methylnicotinamide** to high temperatures (e.g., 60-80°C) in a temperature-controlled oven.
- Photolytic Degradation: Expose a solid sample and a solution of **4-Methylnicotinamide** to light in a photostability chamber according to ICH guidelines.

- **Sample Analysis:** At various time points, withdraw samples from each stress condition, neutralize if necessary, and analyze using a validated stability-indicating HPLC method to quantify the amount of remaining **4-Methylnicotinamide** and detect any degradation products.

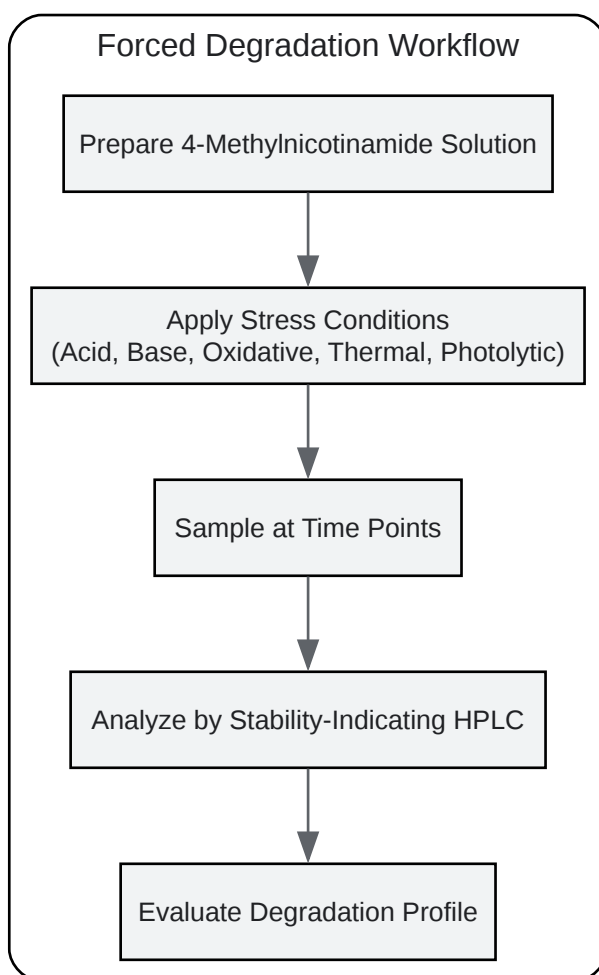
Visualizing Experimental Workflows

To provide a clear overview of the methodologies described, the following diagrams illustrate the key steps in determining the solubility and stability of **4-Methylnicotinamide**.



[Click to download full resolution via product page](#)

Solubility Determination Workflow



[Click to download full resolution via product page](#)

Forced Degradation Workflow

Conclusion

While direct, comprehensive data on the solubility and stability of **4-Methylnicotinamide** is currently limited in the public domain, this guide provides a foundational understanding based on its physicochemical properties and data from related compounds. The detailed experimental protocols for the shake-flask solubility method and forced degradation studies offer researchers and drug development professionals a clear path to generating the necessary quantitative data. This information is crucial for informed decision-making in formulation development, analytical method development, and ensuring the quality and efficacy of **4-Methylnicotinamide**-containing products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methylnicotinamide | CAS#:7250-52-4 | Chemsrsc [chemsrc.com]
- 2. 4-METHYLNICOTINAMIDE [chemicalbook.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. usbio.net [usbio.net]
- 5. N'-Methylnicotinamide | C7H8N2O | CID 64950 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Page loading... [wap.guidechem.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. In silico prediction of pharmaceutical degradation pathways: a benchmarking study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. In Silico Drug Degradation Prediction | Springer Nature Experiments [experiments.springernature.com]
- 11. Prediction of Drug Degradation Pathways leading to Structural Alerts for Potential Genotoxic Impurities | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Solubility and Stability of 4-Methylnicotinamide: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043242#solubility-and-stability-of-4-methylnicotinamide-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com